A Technical Safety and Handling Guide for Ramiprilat-d5

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Compound of Interest

Compound Name:	*Ramiprilat-d5*
Cat. No.:	*B15556918*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety, handling, and core applications of **Ramiprilat-d5**. It is intended for laboratory personnel and professionals in the field of drug development who are familiar with handling chemical reagents. **Ramiprilat-d5** is the deuterium-labeled form of Ramiprilat, the active metabolite of the angiotensin-converting enzyme (ACE) inhibitor, Ramipril.[1][2] It is primarily utilized as an internal standard for the quantification of Ramiprilat in biological samples using mass spectrometry techniques.[3]

Chemical and Physical Properties

Ramiprilat-d5 is a labeled ACE inhibitor.[2] Its physical and chemical characteristics are fundamental to its handling and storage.

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Property	Data	Source(s)
Chemical Name	(2S,3aR,6aR)-1-(((S)-1-carboxy-3-(phenyl-d5)propyl)-L-alanyl)octahydrocyclopenta[b]pyrrole-2-carboxylic acid	[4]
CAS Number	1356837-92-7	[4]
Molecular Formula	$C_{21}H_{23}D_5N_2O_5$	[4]
Molecular Weight	393.5 g/mol	[4]
Appearance	Solid	[5]
Solubility	Chloroform: Slightly Soluble; Methanol: Slightly Soluble	[5]

Hazard Identification and Safety Precautions

While a specific, comprehensive Safety Data Sheet (SDS) for **Ramiprilat-d5** is not readily available, the safety profile can be inferred from its parent compound, Ramipril. The primary health concern associated with Ramipril is reproductive toxicity. It is classified as a physiologically highly active, therapeutically usable substance that must be handled with the care required for hazardous materials.

GHS Hazard Statements for Parent Compound (Ramipril):

- H360: May damage fertility or the unborn child.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.
- H373: May cause damage to organs (Kidney) through prolonged or repeated exposure if swallowed.[6]

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Precautionary Statements:

- P201 & P202: Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[6][7]
- P260: Do not breathe dust.[6][7]
- P280: Wear protective gloves, protective clothing, eye protection, and face protection.[6][7]
- P308 + P313: IF exposed or concerned: Get medical advice/attention.[7]
- P405: Store locked up.[7][8]
- P501: Dispose of contents/container to an approved waste disposal plant.[8]

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are critical for minimizing exposure.

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Control Parameter	Recommendation	Source(s)
Engineering Controls	Work should be performed under a fume hood or with local exhaust ventilation to minimize dust generation. Ensure adequate ventilation and provide accessible safety showers and eye wash stations.	[8][9]
Eye/Face Protection	Wear safety glasses with side-shields or goggles. A faceshield may be necessary if there is a potential for direct contact.	[4][7][8][9]
Skin Protection	Impervious gloves are recommended. Consider double gloving. Wear protective clothing or disposable suits to avoid skin contact.	[4][7][8][9]
Respiratory Protection	If dust is generated and occupational exposure limits are exceeded, use a suitable respirator (e.g., self-contained breathing apparatus).	[4]
Hygiene Measures	Immediately change contaminated clothing. Wash hands and face thoroughly after handling. Apply preventive skin protection.	

First Aid and Emergency Procedures

In the event of exposure, immediate action is crucial.

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Exposure Route	First Aid Measure	Source(s)
Inhalation	Remove to fresh air. If breathing is difficult, provide artificial respiration or oxygen. Seek immediate medical attention.	[4][8]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with plenty of water/shower. Consult a physician.	[4]
Eye Contact	Rinse out with plenty of water. Remove contact lenses if present and easy to do. Call an ophthalmologist.	[4]
Ingestion	Wash out mouth with water. Do not induce vomiting. Seek immediate medical assistance for gastric lavage.	[4][9]

Handling, Storage, and Disposal

Proper procedures for handling, storage, and disposal are essential to maintain the integrity of the compound and ensure laboratory safety.

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Aspect	Procedure	Source(s)
Handling	Avoid open handling and minimize dust generation.[9] Avoid inhalation and contact with skin, eyes, and clothing.[8][9] Ground all bulk transfer equipment.[9]	
Storage	Store in a tightly closed container in a dry, well-ventilated place. Recommended storage is at -20°C for long-term stability.[5][10] The product should be stored locked up.[7]	
Accidental Release	Evacuate non-essential personnel.[9] Wear appropriate PPE, including a self-contained breathing apparatus.[4] Avoid dust formation.[4] Cover drains to prevent entry into sewers. Collect, bind, and pump off spills. Clean the affected area and dispose of waste properly.	
Firefighting	Use carbon dioxide, dry chemical powder, foam, or water spray as extinguishing media.[4][9]	
Disposal	Dispose of waste in a sealed, appropriately labeled container.[9] Disposal must be in accordance with local, state, and federal regulations at an approved waste disposal plant.	

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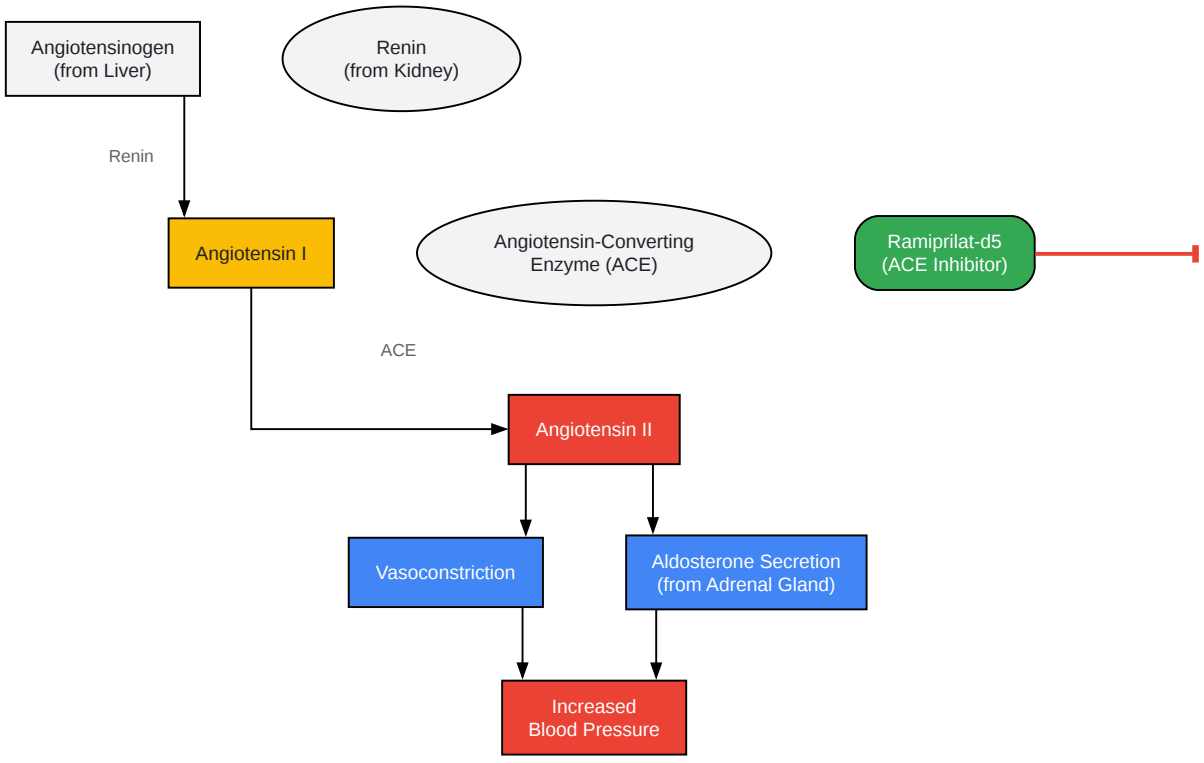
Care should be taken to avoid environmental release.[9]

Mechanism of Action: ACE Inhibition

Ramiprilat, the parent compound of **Ramiprilat-d5**, is a potent inhibitor of the Angiotensin-Converting Enzyme (ACE).[1] ACE plays a critical role in the Renin-Angiotensin-Aldosterone System (RAAS), which regulates blood pressure. By inhibiting ACE, Ramiprilat prevents the conversion of Angiotensin I to the potent vasoconstrictor Angiotensin II, leading to vasodilation and reduced blood pressure.



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Caption: The Renin-Angiotensin-Aldosterone System (RAAS) and the inhibitory action of Ramiprilat.

Experimental Protocols: Use as an Internal Standard

Ramiprilat-d5 is intended for use as an internal standard for the quantification of Ramipril or Ramiprilat by Gas Chromatography (GC) or Liquid Chromatography-Mass Spectrometry (LC-MS).[3][5] The deuterium labeling provides a distinct mass shift, allowing it to be differentiated from the unlabeled analyte while co-eluting chromatographically, which corrects for variability during sample preparation and analysis.

General Experimental Workflow:

- Standard Preparation: Prepare stock solutions of both the Ramiprilat analytical standard and the **Ramiprilat-d5** internal standard (IS) in a suitable solvent like methanol.
- Sample Spiking: A known concentration of the **Ramiprilat-d5** IS is spiked into all samples (e.g., plasma, urine), calibration standards, and quality control samples.
- Sample Preparation: Perform protein precipitation or liquid-liquid extraction to remove interferences from the biological matrix. For example, add acetonitrile to plasma samples to precipitate proteins.
- Evaporation and Reconstitution: The supernatant is evaporated to dryness under a stream of nitrogen and reconstituted in the mobile phase.
- LC-MS/MS Analysis: The prepared samples are injected into an LC-MS/MS system. The system monitors for the specific mass transitions of both the analyte (Ramiprilat) and the internal standard (**Ramiprilat-d5**).
- Data Analysis: A calibration curve is generated by plotting the peak area ratio (Analyte/IS) against the concentration of the calibration standards. The concentration of Ramiprilat in the unknown samples is then calculated from this curve.

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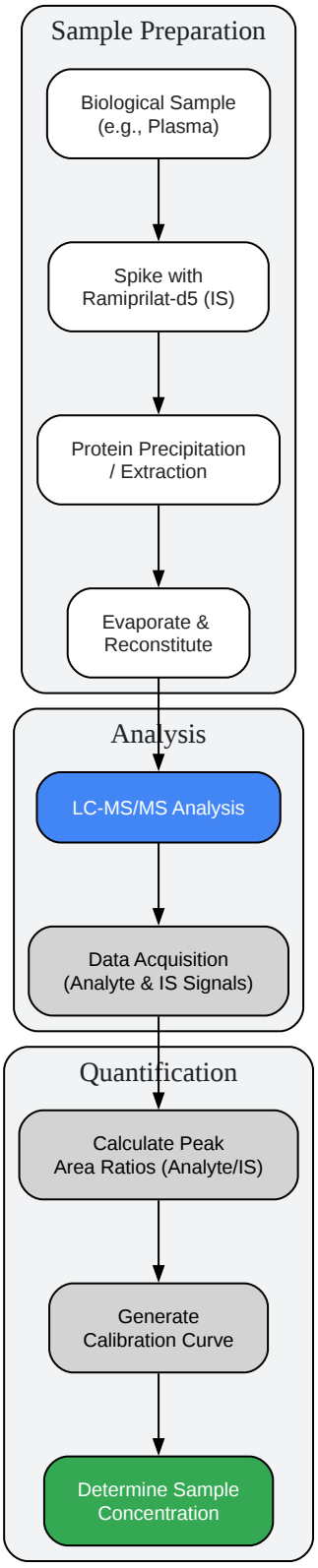

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Caption: General workflow for bioanalytical quantification using **Ramiprilat-d5** as an internal standard.

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